

Navigating the Safe Handling of tert-Butyl Chloride: A Comprehensive Guide

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Compound of Interest

Compound Name: *Terbuchlor*

CAS No.: *4212-93-5*

Cat. No.: *B1295756*

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For researchers, scientists, and drug development professionals, ensuring laboratory safety is paramount. This guide provides essential, immediate safety and logistical information for handling tert-Butyl chloride, a highly flammable and volatile chemical. Adherence to these procedures is critical to minimize risks and ensure a safe laboratory environment.

Essential Safety Information at a Glance

A summary of key quantitative safety data for tert-Butyl chloride is provided in the table below. This information is crucial for conducting risk assessments and implementing appropriate safety controls.

Parameter	Value	Source
Flash Point	-30°C (-22°F) closed cup	[1]
Boiling Point	51-52°C (124-126°F)	[1]
Hazard Class	Flammable liquids (Category 2 or 3)	[2]
Incompatible Materials	Strong oxidizing agents, strong bases, water, alcohols	[3]

Personal Protective Equipment (PPE)

When handling tert-Butyl chloride, a comprehensive suite of personal protective equipment is mandatory to prevent skin and eye contact, inhalation, and accidental ingestion.

- **Eye and Face Protection:** Wear chemical safety goggles and a full-face shield.
- **Hand Protection:** Use heavy-duty, chemical-resistant gloves. Butyl rubber or Viton™ are recommended. Always inspect gloves for integrity before use.
- **Body Protection:** A flame-resistant lab coat, long pants, and closed-toe shoes made of a non-porous material are required.
- **Respiratory Protection:** All work with tert-Butyl chloride must be conducted in a certified chemical fume hood. If there is a risk of inhalation, a NIOSH-approved respirator with appropriate cartridges should be used.

Experimental Protocol: Safe Handling of tert-Butyl Chloride

This protocol outlines the essential steps for safely handling tert-Butyl chloride in a laboratory setting.

- **Preparation:**
 - Ensure a certified chemical fume hood is operational.

- Have all necessary reagents and equipment, including spark-proof tools, readily available.
- Prepare spill cleanup materials and appropriate quenching agents.
- Verify that a safety shower and eyewash station are accessible.
- Handling:
 - Work with the smallest feasible quantities of the chemical.
 - Ground and bond containers when transferring material to prevent static discharge.
 - Keep the container tightly closed when not in use.
 - Handle the chemical under an inert atmosphere (e.g., nitrogen or argon) to prevent reaction with atmospheric moisture.
 - Avoid contact with incompatible materials such as water, alcohols, bases, and strong oxidizing agents.
- Post-Handling:
 - Decontaminate all equipment that has come into contact with tert-Butyl chloride.
 - Properly label and store any unused material in a cool, dry, well-ventilated area away from heat and ignition sources.
 - Thoroughly wash hands and forearms after handling.

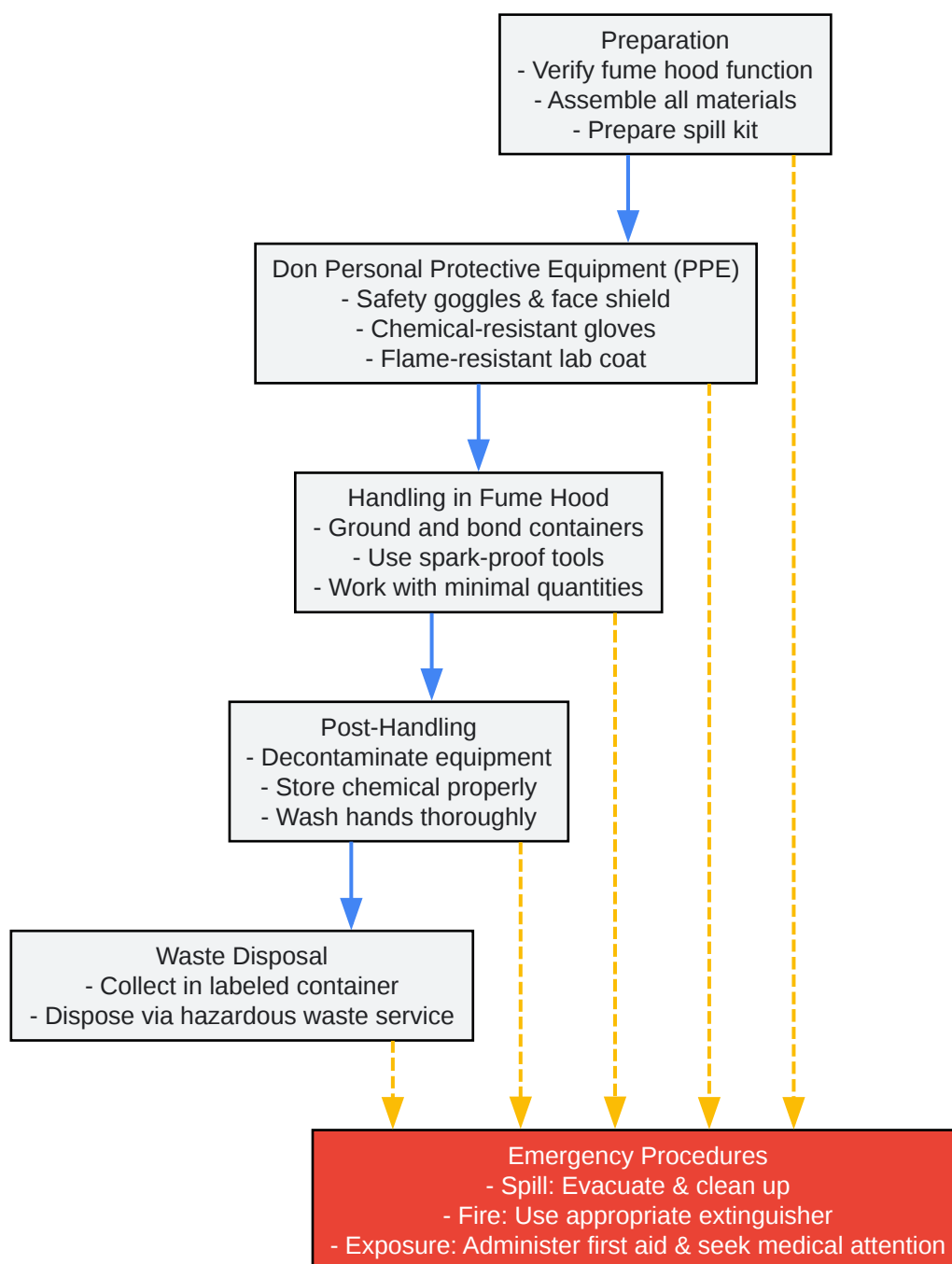
Disposal Plan

- Waste Collection: Collect waste tert-Butyl chloride and any contaminated materials in a designated, properly labeled, and sealed container.
- Disposal: Dispose of the waste through an approved hazardous waste disposal plant. Do not dispose of it down the drain. Empty containers may still contain flammable vapors and should be handled with care.

Emergency Procedures

- **Spill:** In case of a small spill, evacuate the area, remove all ignition sources, and clean it up using an inert absorbent material. For large spills, evacuate the laboratory and call emergency services.
- **Fire:** Use a dry chemical, carbon dioxide, or alcohol-resistant foam extinguisher. Do not use a heavy water stream.
- **Exposure:**
 - **Skin Contact:** Immediately remove contaminated clothing and rinse the affected area with plenty of water.
 - **Eye Contact:** Immediately flush eyes with large amounts of water for at least 15 minutes, lifting the upper and lower eyelids. Seek immediate medical attention.
 - **Inhalation:** Move the individual to fresh air. If breathing is difficult, provide oxygen. Seek immediate medical attention.
 - **Ingestion:** Do NOT induce vomiting. If the person is conscious, give them one or two glasses of water to drink. Seek immediate medical attention.

Workflow for Safe Handling of tert-Butyl Chloride



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Caption: Workflow for the safe handling of tert-Butyl chloride from preparation to disposal.

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